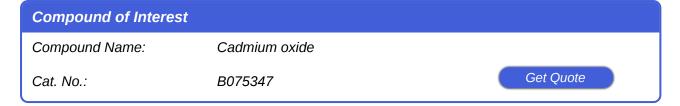


cadmium oxide chemical formula and molar mass

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Technical Data Sheet: Cadmium Oxide

Audience: Researchers, scientists, and drug development professionals.

This document provides the fundamental chemical properties of **Cadmium Oxide**, specifically its chemical formula and molar mass.

Chemical Identity

Cadmium oxide is an inorganic compound that presents as a colorless amorphous powder or as brown or red crystals.[1][2] It is a key precursor in the synthesis of other cadmium compounds.[1][2]

Quantitative Data

The essential quantitative information for **Cadmium Oxide** is summarized in the table below.

| Parameter | Value | Reference |
|------------------|--------------|--------------------|
| Chemical Formula | CdO | [1][2][3][4][5][6] |
| Molar Mass | 128.41 g/mol | [4][5][7][8] |

Structure and Composition



The chemical formula, CdO, indicates that **cadmium oxide** is composed of one cadmium (Cd) atom and one oxygen (O) atom.[1][3] The molar mass is calculated from the atomic masses of its constituent elements.

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- To cite this document: BenchChem. [cadmium oxide chemical formula and molar mass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075347#cadmium-oxide-chemical-formula-and-molar-mass]

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